

# 4-[(4-methylphenyl)methyl]Piperidine CAS number 92822-01-0

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-(4-Methyl-benzyl)-piperidine

Cat. No.: B3023075

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An In-Depth Technical Guide to 4-[(4-methylphenyl)methyl]piperidine (CAS No. 92822-01-0)

Prepared for: Researchers, Scientists, and Drug Development Professionals

## Introduction: The Significance of the Piperidine Scaffold

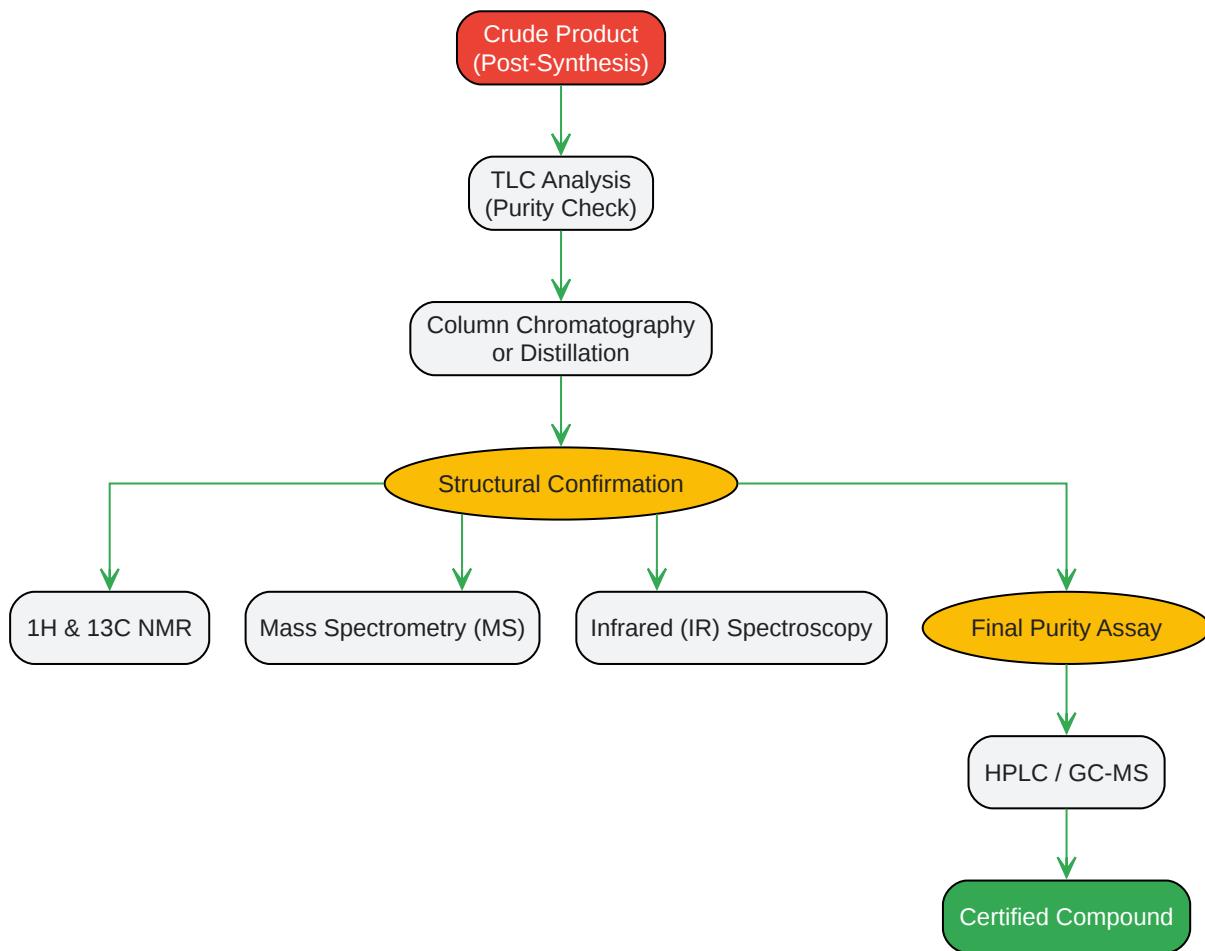
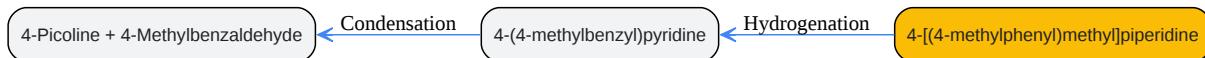
The piperidine ring, a six-membered nitrogen-containing heterocycle, is a cornerstone of medicinal chemistry.<sup>[1][2][3]</sup> Its derivatives are integral to over twenty classes of pharmaceuticals, ranging from analgesics and antipsychotics to anticancer agents.<sup>[1][4][5]</sup> The ring's conformational flexibility and its basic nitrogen atom allow it to engage in critical hydrogen bonding and ionic interactions with biological targets, making it a privileged scaffold in drug design. This guide provides a detailed technical overview of a specific, valuable derivative: 4-[(4-methylphenyl)methyl]piperidine, also known as 4-(4-methylbenzyl)piperidine. We will explore its chemical properties, synthesis, analytical characterization, and its proven role as a foundational structure in the development of potent therapeutics.

## Core Compound Profile: 4-[(4-methylphenyl)methyl]piperidine

Understanding the fundamental physicochemical properties of a compound is the first step in its rational application in research and development.

## Chemical Structure and Identifiers

The structure consists of a piperidine ring substituted at the 4-position with a 4-methylbenzyl group.



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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)